

Technical Guide: Spectroscopic Characterization of 2-Amino-5-phenylpyridine-d5

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Compound of Interest

Compound Name: 2-Amino-5-phenylpyridine-d5

CAS No.: 150320-81-3

Cat. No.: B565126

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Executive Summary

This technical guide details the spectroscopic signature of **2-Amino-5-phenylpyridine-d5**, a stable isotope-labeled analog of the mutagenic heterocyclic amine 2-amino-5-phenylpyridine. This compound is primarily utilized as an Internal Standard (IS) in the quantitative analysis of biological matrices via LC-MS/MS.

The "d5" designation typically refers to the full deuteration of the pendant phenyl ring (

). This specific isotopic labeling strategy is chosen for its synthetic accessibility (via Suzuki coupling) and metabolic stability, as the phenyl ring is less prone to rapid H/D exchange compared to the amino-substituted pyridine ring.

Molecular Architecture & Isotopic Design

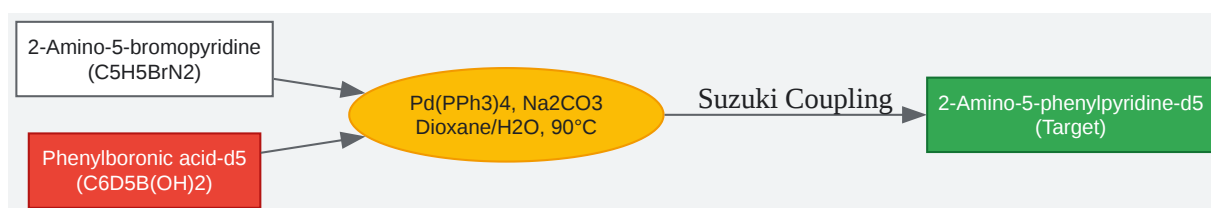
The structural integrity of an internal standard is paramount. For **2-Amino-5-phenylpyridine-d5**, the deuterium labels are strategically placed on the phenyl ring to ensure mass spectral differentiation while maintaining chromatographic co-elution with the analyte.

Structural Specifications

- Chemical Name: 2-Amino-5-(phenyl-d5)-pyridine
- Molecular Formula:
- Exact Mass (Monoisotopic): 175.14 g/mol (Calculated)
- Parent Compound Mass: 170.08 g/mol
- Mass Shift: +5.03 Da

Synthetic Pathway (Origin of the Signal)

The synthesis dictates the spectroscopic output. The most robust route involves a palladium-catalyzed Suzuki-Miyaura cross-coupling between commercially available 2-amino-5-bromopyridine and phenylboronic acid-d5.



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Figure 1: Synthetic route establishing the location of the deuterium label on the phenyl ring.

Mass Spectrometry (LC-MS/MS)

Mass spectrometry is the primary application for this molecule. The +5 Da mass shift allows for interference-free quantification of the non-deuterated analyte.

Ionization & Precursor Selection

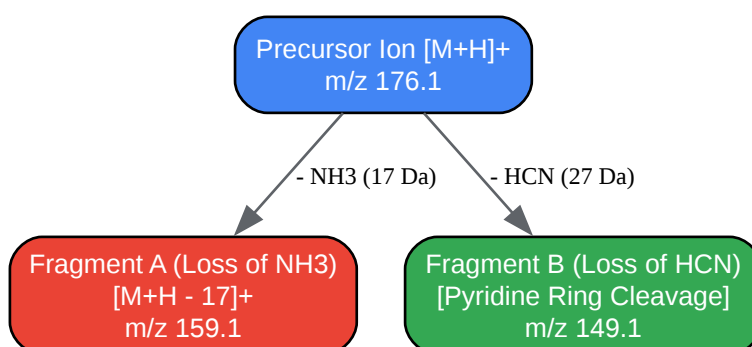
Under Positive Electrospray Ionization (+ESI), the molecule forms a stable protonated molecular ion

Parameter	Parent (d0)	Internal Standard (d5)	Rationale
Precursor Ion (Q1)	171.1 m/z	176.1 m/z	Protonation of the pyridine nitrogen.
Cone Voltage	30-40 V	30-40 V	Optimized for [M+H] ⁺ stability.

Fragmentation Logic (MS/MS)

The fragmentation pattern is critical for Multiple Reaction Monitoring (MRM). The deuterium label on the phenyl ring is stable, but specific neutral losses will determine if the daughter ion retains the label.

- Primary Fragment (Loss of HCN): Common in pyridines. The HCN is lost from the pyridine ring. Since the D-label is on the phenyl ring, the fragment retains the +5 shift.
- Secondary Fragment (Loss of) : Loss of the amino group. The fragment retains the phenyl ring and the +5 shift.



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Figure 2: Predicted fragmentation pathway for the d5-isotopologue during collision-induced dissociation (CID).

Nuclear Magnetic Resonance (NMR)

NMR is utilized for structural validation and isotopic purity assessment. The d5-analog presents a distinct "silencing" effect in the

spectrum compared to the parent.

NMR: The "Silent" Phenyl Ring

In the non-deuterated parent, the phenyl protons appear as a multiplet between 7.30–7.60 ppm. In the d5-analog, these signals vanish.

Predicted

NMR Data (400 MHz, DMSO-

):

- 8.25 (d, $J=2.5$ Hz, 1H): Pyridine H-6 (Ortho to Phenyl). Unaffected by deuteration.
- 7.65 (dd, $J=8.5, 2.5$ Hz, 1H): Pyridine H-4.
- 7.30 - 7.55 (SILENT): The phenyl protons (H-2', H-3', H-4') are replaced by deuterium. Residual protio-signal here indicates incomplete labeling (<99 atom % D).
- 6.55 (d, $J=8.5$ Hz, 1H): Pyridine H-3 (Ortho to Amine).
- 6.05 (s, br, 2H):

protons. Exchangeable; chemical shift varies with concentration/solvent.

NMR: Isotope Effects

Carbon atoms attached to deuterium exhibit characteristic splitting (

) and reduced peak intensity due to the loss of Nuclear Overhauser Effect (NOE) and longer relaxation times (

).

- Pyridine Carbons: Appear as sharp singlets (similar to parent).
- Phenyl Carbons: Appear as triplets (1:1:1 intensity) due to coupling with Deuterium (Spin

).

- J(C-D) coupling constant is typically 20-25 Hz.

- Slight upfield isotope shift (

ppm) compared to the parent carbons.

Infrared Spectroscopy (IR)

IR is less commonly used for routine ID but provides definitive proof of deuteration via the C-D stretching frequency.

The Isotope Shift Calculation

The vibrational frequency is inversely proportional to the reduced mass (

) of the bond.

Replacing Hydrogen (

) with Deuterium (

) approximately lowers the frequency by a factor of

(practically ~1.35 due to anharmonicity).

Diagnostic Bands

Vibration Mode	Parent (d0) Frequency	d5-Analog Frequency	Visual Note
Aromatic C-H Stretch	3030 - 3060	Disappears / Weak	Replaced by C-D.
Aromatic C-D Stretch	N/A	2260 - 2280	Distinctive new band in the "silent" region.
Amine N-H Stretch	3300 - 3450	3300 - 3450	Unchanged.
Ring Breathing	~1600	~1580	Slight shift due to mass change of the ring.

Experimental Protocols

Protocol: Preparation for LC-MS Quantitation

Objective: Use d5-IS to correct for matrix effects in plasma samples.

- Stock Solution: Dissolve 1 mg of **2-Amino-5-phenylpyridine-d5** in 1 mL of methanol (1 mg/mL). Store at -20°C.
- Working IS Solution: Dilute stock to 100 ng/mL in 50:50 Methanol:Water.
- Sample Processing:
 - Aliquot 50
of plasma.
 - Add 200
of Working IS Solution (precipitates proteins).
 - Vortex (30 sec) and Centrifuge (10,000 x g, 5 min).
 - Inject supernatant.

Protocol: NMR Sample Prep (Preventing H/D Exchange)

Objective: Ensure the amine protons do not exchange with the solvent, complicating integration.

- Solvent Choice: Use DMSO-
(99.9% D) rather than
or
. Methanol and water will exchange with the
protons, causing the signal at 6.05 ppm to disappear.
- Tube: Use high-grade 5mm NMR tubes.

- Concentration: Prepare ~5-10 mg in 600 solvent.
- Acquisition: Set relaxation delay () to >5 seconds to account for the slower relaxation of deuterated phenyl carbons if running .

References

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Sources

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